

Dibutylamine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Dibutylamine*

Cat. No.: *B089481*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physicochemical properties of **dibutylamine**, a secondary amine with significant applications in organic synthesis and as an intermediate in the manufacturing of various commercial products. This document summarizes its core chemical data, presents its molecular structure, and offers a detailed table of its physical and chemical properties.

Core Chemical Identity

Dibutylamine, also known as di-n-butylamine or N-butyl-1-butanamine, is an organic compound classified as a secondary amine.^[1] It consists of a central nitrogen atom bonded to two n-butyl groups. Its chemical structure and properties make it a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and rubber chemicals.^{[2][3]}

Molecular Formula and Weight

The chemical formula for **dibutylamine** is C₈H₁₉N.^{[1][4][5]} Its linear formula can be represented as (CH₃CH₂CH₂CH₂)₂NH.^[1] Based on its atomic composition, the molecular weight of **dibutylamine** is approximately 129.24 g/mol.^[1]

Physicochemical Properties

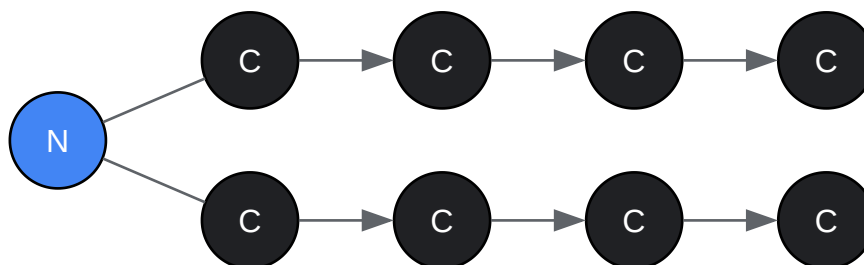
Dibutylamine is a colorless to yellow liquid with a characteristic amine-like or fishy odor.^{[1][4]} It is a flammable and corrosive compound that should be handled with appropriate safety precautions.^{[1][4]} A comprehensive summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C8H19N	-
Molecular Weight	129.24	g/mol
Appearance	Colorless to yellow liquid	-
Odor	Amine-like, fishy	-
Boiling Point	159 - 161	°C
Melting Point	-62 to -61.9	°C
Density	0.767	g/mL at 25 °C
Solubility in Water	4.7	g/L
Flash Point	40 - 47	°C
Autoignition Temperature	260	°C

Data compiled from multiple sources.^{[1][4][6][7]}

Molecular Structure Visualization

The structural arrangement of **dibutylamine** is crucial for understanding its reactivity and interactions. The following diagram, generated using the DOT language, illustrates the connectivity of atoms within the **dibutylamine** molecule.



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Caption: Molecular structure of **Dibutylamine** (C₈H₁₉N).

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above can be found in standard chemical handbooks and databases such as the Handbook of Chemistry and Physics and PubChem. These methods typically involve techniques like gas chromatography-mass spectrometry (GC-MS) for purity and identification, differential scanning calorimetry (DSC) for melting and boiling points, and densitometry for density measurements. For safety and handling protocols, it is imperative to consult the material safety data sheet (MSDS) provided by the supplier.

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References

- 1. Dibutylamine | C₈H₁₉N | CID 8148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sanjaychemindia.com [sanjaychemindia.com]
- 3. Di-n-butylamine, 98+% | Fisher Scientific [fishersci.ca]
- 4. Dibutylamine - Wikipedia [en.wikipedia.org]
- 5. productcatalog.eastman.com [productcatalog.eastman.com]

- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 7. Dibutylamine | 111-92-2 [chemicalbook.com]
- To cite this document: BenchChem. [Dibutylamine: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089481#dibutylamine-molecular-weight-and-formula>]

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